

Application Notes and Protocols for (3-Methylpyrazin-2-yl)methanamine hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3-Methylpyrazin-2-yl)methanamine

Cat. No.: B1318805

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information is provided for guidance and is based on data from structurally similar compounds. A specific Safety Data Sheet (SDS) for **(3-Methylpyrazin-2-yl)methanamine** hydrochloride (CAS No. 1523618-20-3) was not publicly available at the time of this writing. Always consult the official Safety Data Sheet provided by your supplier before handling this compound.

Introduction

(3-Methylpyrazin-2-yl)methanamine hydrochloride is a heterocyclic amine derivative with potential applications in pharmaceutical research and development. Its structure, featuring a pyrazine ring, suggests its utility as a building block in the synthesis of various biologically active molecules. Proper handling and storage are crucial to ensure the safety of laboratory personnel and to maintain the integrity of the compound for experimental use.

Chemical and Physical Properties

Quantitative data for **(3-Methylpyrazin-2-yl)methanamine** hydrochloride is limited. The following table summarizes known information and data extrapolated from analogous compounds.

Property	Value	Source/Analogy
CAS Number	1523618-20-3	[1]
Molecular Formula	C ₆ H ₁₀ ClN ₃	Inferred from structure
Appearance	Likely an off-white to light yellow solid	Analogy to similar amine hydrochlorides [2]
Solubility	Expected to be soluble in water	Analogy to amine hydrochlorides [2]
Stability	Likely stable under recommended storage conditions. May be hygroscopic.	Analogy to similar amine hydrochlorides [2]
Hazards	Potential for acute oral toxicity, skin irritation, serious eye irritation, and respiratory irritation.	Based on SDS of similar compounds [2] [3]

Safety Precautions and Personal Protective Equipment (PPE)

Given the potential hazards associated with this class of compounds, strict adherence to safety protocols is mandatory.

3.1 Engineering Controls:

- Handle this compound in a well-ventilated area, preferably within a certified chemical fume hood.[\[3\]](#)
- Ensure eyewash stations and safety showers are readily accessible.

3.2 Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)

- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).[2]
- Skin and Body Protection: Wear a lab coat and ensure exposed skin is covered.
- Respiratory Protection: If handling large quantities or if dust is generated, use a NIOSH-approved respirator with an appropriate particulate filter.

Experimental Protocols

4.1 Protocol for Handling and Dispensing:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace within a chemical fume hood by lining the surface with absorbent paper.
- Weighing: Use a microbalance within the fume hood for accurate weighing. To minimize dust generation, avoid pouring the solid directly. Use a spatula to carefully transfer the desired amount to a tared weigh boat or vial.
- Dissolution: If preparing a solution, add the solid to the solvent slowly while stirring. Be aware of any potential exothermic reactions, although unlikely with this compound class in common laboratory solvents.
- Cleanup: After dispensing, decontaminate the spatula and weighing surfaces with an appropriate solvent (e.g., 70% ethanol) and wipe clean. Dispose of all contaminated materials (weigh boats, absorbent paper, gloves) in a designated hazardous waste container.
- Hand Washing: Wash hands thoroughly with soap and water after handling is complete.[3]

4.2 Protocol for Storage:

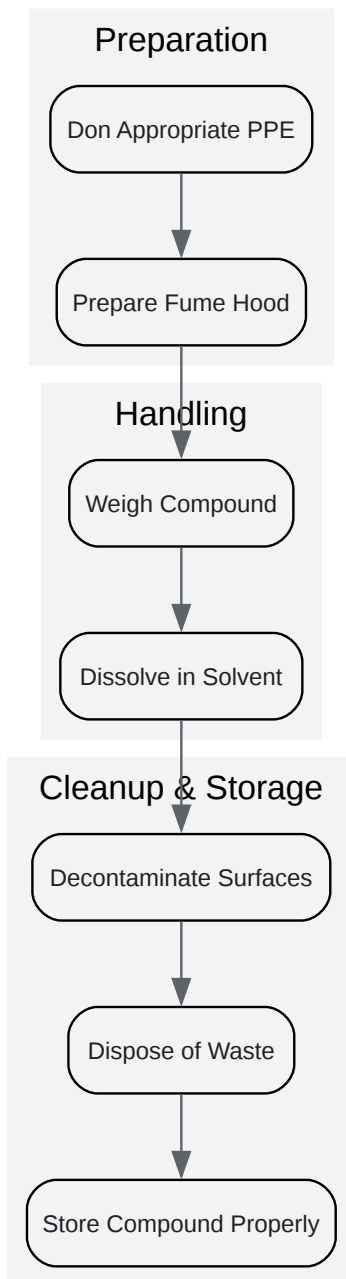
- Container: Store the compound in its original, tightly sealed container to prevent contamination and exposure to moisture.[3]
- Environment: Keep the container in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.[3][4]
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[5]

- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and any relevant hazard warnings.

Visualizations

5.1 Workflow for Safe Handling

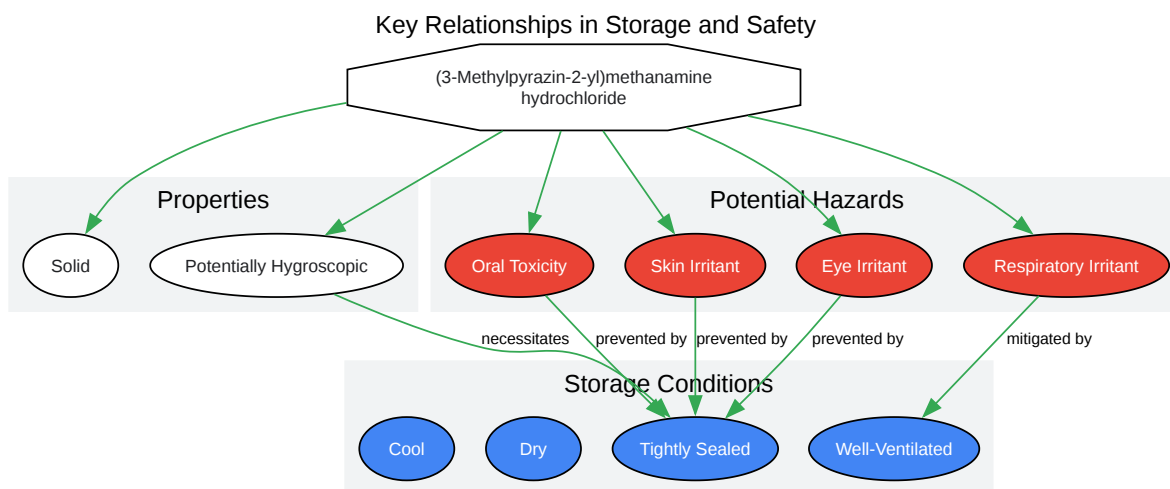
Workflow for Safe Handling of (3-Methylpyrazin-2-yl)methanamine hydrochloride



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **(3-Methylpyrazin-2-yl)methanamine** hydrochloride.

5.2 Logical Relationships in Storage and Safety



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS#:1523618-20-3 | (3-Methylpyrazin-2-yl)methanamine hydrochloride | Chemsrcc [chemsrc.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]

- To cite this document: BenchChem. [Application Notes and Protocols for (3-Methylpyrazin-2-yl)methanamine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1318805#proper-handling-and-storage-of-3-methylpyrazin-2-yl-methanamine-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com